

"Methyl 4-amino-3-formylbenzoate" safety data sheet and handling precautions

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Compound of Interest

Compound Name: Methyl 4-amino-3-formylbenzoate

Cat. No.: B1421368

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An In-depth Technical Guide to the Safe Handling and Application of **Methyl 4-amino-3-formylbenzoate**

Introduction: A Versatile Intermediate in Modern Synthesis

Methyl 4-amino-3-formylbenzoate (CAS No: 841296-15-9) is an organic compound with the molecular formula $C_9H_9NO_3$.^[1] This molecule is of significant interest to the scientific community, particularly those in pharmaceutical and agrochemical research. Its structure, featuring a benzoate core functionalized with both an amino and a formyl (aldehyde) group, makes it a valuable and versatile intermediate in the synthesis of more complex bioactive molecules and primary or secondary amides.^[1] Research has suggested that derivatives of this compound may possess anti-inflammatory and antimicrobial properties, highlighting its potential in the development of novel therapeutic agents.^[1]

Given its role as a reactive building block, a thorough understanding of its safety profile and handling requirements is paramount for any researcher or drug development professional. This guide provides a comprehensive overview of the material's safety data, handling protocols, and emergency procedures, synthesized from available information on the compound and its structural analogs. The protocols herein are designed to establish a self-validating system of safety, ensuring the well-being of laboratory personnel and the integrity of the research.

Section 1: Hazard Identification and Toxicological Profile

While a comprehensive toxicological dataset for **Methyl 4-amino-3-formylbenzoate** is not readily available, an analysis of structurally similar compounds allows for a presumptive hazard assessment. This approach is crucial for establishing a robust safety protocol in the absence of specific data. Researchers should treat this compound with the caution afforded to chemicals with potential irritant and harmful properties.

Primary Potential Hazards (Inferred from Structural Analogs):

- Skin Irritation: Similar aromatic amino and formyl compounds are known to cause skin irritation.[2][3][4] Prolonged or repeated contact should be avoided.
- Serious Eye Irritation: Contact with eyes is likely to cause serious irritation and potential damage.[2][3][4][5]
- Respiratory Irritation: Inhalation of dust or powder may cause respiratory tract irritation.[2][3]
- Harmful if Swallowed/Inhaled/Absorbed: Analogous compounds are classified as harmful if swallowed, inhaled, or in contact with skin.[2][4]

It is imperative to handle this compound under the assumption that these hazards are present until specific toxicological data becomes available.

Section 2: Laboratory Handling and Engineering Controls

The causality behind safe handling protocols is to create multiple barriers between the researcher and the chemical. This involves a combination of environmental controls and personal diligence.

Engineering Controls: The First Line of Defense

- Chemical Fume Hood: All weighing and manipulation of solid **Methyl 4-amino-3-formylbenzoate** should be performed in a well-ventilated area, preferably a certified

chemical fume hood.[2][6] This is critical to prevent the inhalation of any fine dust particles.

- Ventilation: The laboratory should have adequate general ventilation to ensure any fugitive emissions are diluted and removed.[6][7]
- Proximity to Safety Equipment: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[6][7]

Personal Protective Equipment (PPE): The Essential Barrier

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[5][7]
- Hand Protection: Use impervious gloves (e.g., nitrile) and change them immediately if contamination occurs.[8]
- Skin and Body Protection: A standard laboratory coat should be worn at all times. For larger quantities, consider additional protective clothing.[6]
- Respiratory Protection: If there is a risk of generating dust and engineering controls are insufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[2][5][7]

Safe Handling Practices:

- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[2]
- Minimize dust generation during handling.[2][8]
- Keep the compound away from heat and sources of ignition.[2][6]
- Wash hands thoroughly after handling the substance, even if gloves were worn.[5][8]

Section 3: Storage and Stability

Proper storage is crucial for maintaining the chemical's integrity and preventing hazardous situations.

| Parameter | Recommendation | Rationale |
|------------------------|--|---|
| Storage Condition | Store in a cool, dry, and well-ventilated place.[2][5][6] | Prevents degradation and reduces the vapor pressure of any potential volatile impurities. |
| Container | Keep in a tightly sealed, original container.[2][5][6][8] | Prevents contamination and exposure to air or moisture. |
| Inert Atmosphere | For long-term stability, storage under an inert atmosphere (e.g., nitrogen or argon) is recommended.[2][6] | The compound may be sensitive to air and/or moisture, which could lead to degradation over time.[2] |
| Incompatible Materials | Store away from strong oxidizing agents, acids, and bases.[6] | These substances can react exothermically or catalytically degrade the compound. |

Section 4: Emergency and First-Aid Procedures

Rapid and informed response during an emergency can significantly mitigate harm.

First-Aid Measures:

- **After Inhalation:** Remove the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[5][8]
- **In Case of Skin Contact:** Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing. If skin irritation persists, seek medical advice.[5][6][8]
- **After Eye Contact:** Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5][8]
- **After Swallowing:** Clean the mouth with water and make the victim drink water (two glasses at most). Do not induce vomiting. Call a physician or poison control center immediately.[5][8]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or appropriate foam.[5][6]
- Hazardous Combustion Products: Combustion may produce toxic fumes of carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[5][6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][6]

Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation and wear the appropriate PPE as described in Section 2. Evacuate personnel from the affected area.[4][8]
- Containment: Sweep up the spilled solid material, taking care to avoid generating dust.[4][5]
- Clean-up: Place the collected material into a suitable, labeled container for disposal. Clean the spill area thoroughly.[5][8]
- Environmental Precautions: Do not let the product enter drains or waterways.[8]

Section 5: Properties and Disposal

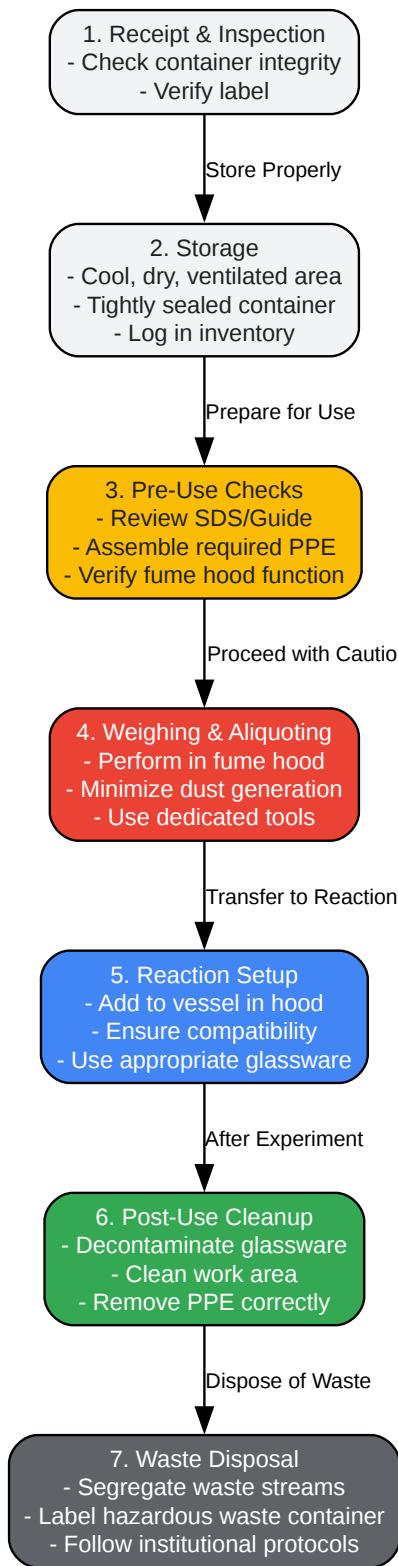
Physical and Chemical Properties

| Property | Value | Source(s) |
|-------------------|---|-----------|
| Molecular Formula | C ₉ H ₉ NO ₃ | [1] |
| Molecular Weight | 179.18 g/mol | [1][9] |
| Appearance | Data not available (likely a solid powder based on analogs) | N/A |
| CAS Number | 841296-15-9 | [1] |

Experimental Workflow: Safe Handling Protocol

The following diagram outlines the logical flow for safely handling **Methyl 4-amino-3-formylbenzoate** from receipt to disposal.

Workflow for Safe Handling of Methyl 4-amino-3-formylbenzoate



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Caption: Safe handling workflow from receipt to disposal.

Waste Disposal

All waste material must be disposed of in accordance with local, state, and federal regulations.

[2][8] Chemical waste should be collected in labeled, sealed containers. Do not mix with other waste streams unless compatibility is confirmed.[8] Handle uncleaned empty containers as you would the product itself.[8]

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